

A Comparative Analysis of the Anticancer Efficacy of Undecylprodigiosin Hydrochloride and Prodigiosin

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Compound of Interest

Compound Name: Undecylprodigiosin hydrochloride

Cat. No.: B15564956

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A deep dive into the experimental data and mechanisms of action of two promising bacterial pigments in cancer therapy.

Prodiginines, a family of natural red pigments produced by various bacteria, have garnered significant attention in the field of oncology for their potent anticancer properties. Among this family, prodigiosin (PG) and its analogue undecylprodigiosin (UP) have emerged as promising candidates for cancer treatment. Both compounds have demonstrated cytotoxic effects against a broad spectrum of cancer cell lines, primarily through the induction of apoptosis. This guide provides a comparative study of the anticancer efficacy of undecylprodigiosin versus prodigiosin, supported by experimental data, detailed methodologies, and mechanistic insights.

Comparative Cytotoxicity

The anticancer activity of both undecylprodigiosin and prodigiosin has been evaluated across numerous cancer cell lines, with their efficacy often quantified by the half-maximal inhibitory concentration (IC50). The following tables

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